

An In-depth Technical Guide on the Physical Characteristics of Benzoin-D10 Powder

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Compound of Interest

Compound Name: Benzoin-D10

Cat. No.: B1469534

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **Benzoin-D10** powder, a deuterated analog of Benzoin. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are considering the use of this compound in their work.

Benzoin-D10 is the labeled analog of Benzoin, where the ten hydrogen atoms on the two phenyl rings are replaced with deuterium. This isotopic labeling is particularly useful in metabolic studies, pharmacokinetic research, and as an internal standard in analytical chemistry, allowing for the differentiation and quantification of the molecule from its non-deuterated counterpart. While the primary chemical reactivity remains the same, the physical properties are subtly influenced by the increased mass of deuterium. The data presented herein are primarily based on the non-deuterated form, Benzoin, as the physical characteristics are expected to be nearly identical, with the most notable difference being the molecular weight.

Quantitative Data Summary

The physical properties of **Benzoin-D10** are summarized in the table below. It is important to note that most experimental data available in the literature pertains to the non-deuterated Benzoin. The values for **Benzoin-D10** are expected to be very similar, with the exception of molecular weight.

Physical Characteristic	Value	Notes
Molecular Formula	C ₁₄ H ₂ D ₁₀ O ₂	
Molecular Weight	222.31 g/mol	Calculated based on isotopic substitution. The molecular weight of non-deuterated Benzoin is 212.24 g/mol . [1]
Appearance	Off-white to yellow-white crystalline powder. [1] [2]	
Odor	Light camphor-like odor. [2] [3]	
Melting Point	133 - 138 °C. [4] [5] [6] [7]	
Boiling Point	194 °C at 12 mmHg. [4] [6] [7]	343 °C at 760 mmHg. [8]
Solubility	Sparingly soluble in water. [5] Soluble in acetone. [9]	
Density	1.310 g/cm ³ at 20 °C. [3]	
Vapor Pressure	1.3 hPa at 136 °C. [5] [6]	

Experimental Protocols

The determination of the physical characteristics of a powder like **Benzoin-D10** follows standardized laboratory procedures. Below are outlines of the methodologies for key experiments.

- Determination of Melting Point:** The melting point is determined using a capillary melting point apparatus. A small amount of the dried **Benzoin-D10** powder is packed into a capillary tube, which is then placed in the heating block of the apparatus. The temperature is gradually increased, and the range from which the substance starts to melt to when it becomes completely liquid is recorded as the melting point range.
- Determination of Boiling Point:** The boiling point at reduced pressure is determined using vacuum distillation. The sample is heated in a distillation flask under a specific vacuum

pressure (e.g., 12 mmHg). The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that pressure.

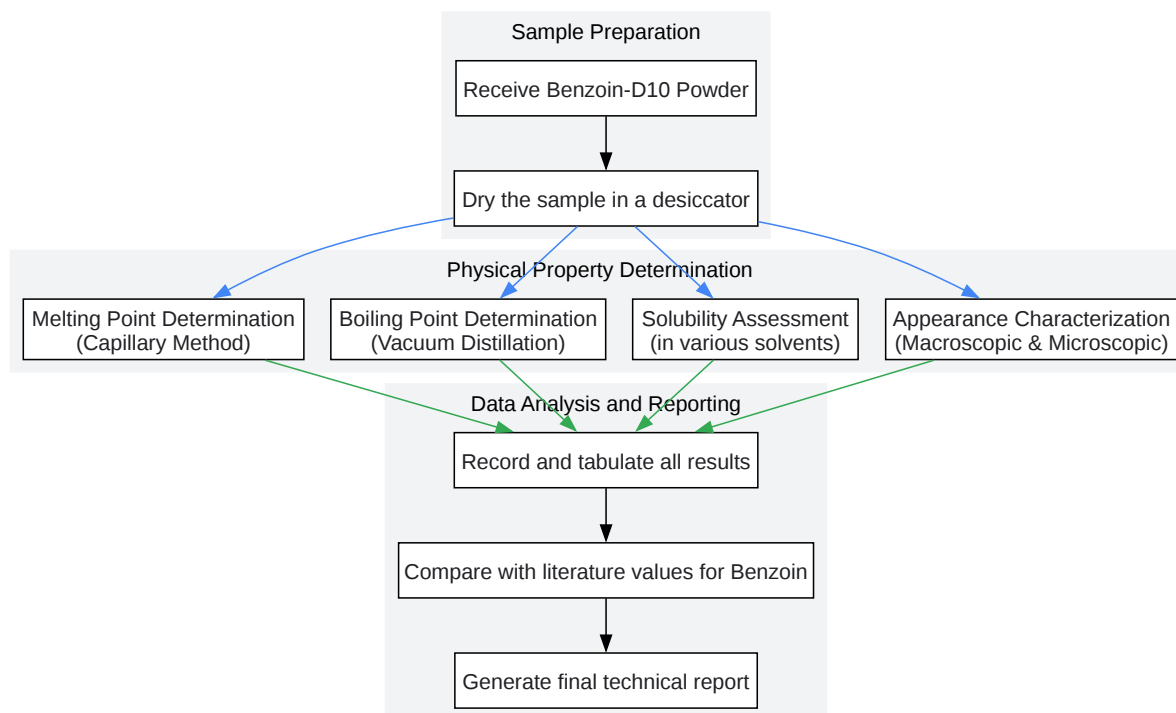
3. Determination of Solubility: To determine solubility, a known amount of the solvent (e.g., water, acetone) is placed in a flask at a constant temperature. Small, pre-weighed portions of **Benzoin-D10** powder are added incrementally with constant stirring until no more powder dissolves, and a saturated solution is formed. The amount of dissolved solute per unit volume of solvent is then calculated.

4. Macroscopic and Microscopic Examination of Appearance: The appearance of the powder is first assessed macroscopically for color and texture. For a more detailed analysis, the crystalline structure is observed under a microscope to determine the shape and size of the crystals.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the physical characterization of a chemical powder.

Experimental Workflow for Physical Characterization of Benzoin-D10 Powder



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Caption: A flowchart detailing the experimental workflow for the physical characterization of **Benzoin-D10** powder.

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